

# Personal protective equipment for handling **1H,1H,2'H-Perfluorodipropyl ether**

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## **Compound of Interest**

Compound Name: **1H,1H,2'H-Perfluorodipropyl ether**

Cat. No.: **B095083**

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## **Technical Support Center: 1H,1H,2'H- Perfluorodipropyl Ether**

This technical support center provides guidance for researchers, scientists, and drug development professionals on the safe handling and use of **1H,1H,2'H-Perfluorodipropyl ether** (CAS No. 1000-28-8).

## **Frequently Asked Questions (FAQs)**

**Q1:** What is **1H,1H,2'H-Perfluorodipropyl ether** and what are its primary hazards?

**1H,1H,2'H-Perfluorodipropyl ether** is a fluorinated ether.<sup>[1]</sup> Its primary hazards, as identified in safety data sheets, include being an irritant that can cause serious eye irritation and may lead to an allergic skin reaction.<sup>[2]</sup>

**Q2:** What are the basic physical and chemical properties of this compound?

Key properties are summarized in the table below.

Property	Value
Molecular Formula	C6H3F11O
Molecular Weight	300.07 g/mol
Boiling Point	81.3°C to 87.5°C at 760 mmHg[3][4]
Density	Approximately 1.543 to 1.5844 g/cm³[3][4]
Appearance	Liquid
Flash Point	None

Q3: What personal protective equipment (PPE) is mandatory when handling this chemical?

Appropriate PPE is crucial for safe handling. The following are required:

- Eye Protection: Wear protective safety goggles.[2]
- Hand Protection: Wear chemical-resistant gloves.[2]
- Skin and Body Protection: Wear protective clothing and chemical-resistant boots.[2]

Q4: What are the proper storage and handling procedures?

To ensure safety and maintain the integrity of the chemical, follow these procedures:

- Keep the container tightly closed.[2]
- Store in a cool, dry, and well-ventilated place.[2]
- Avoid breathing dust or vapor.[2]
- Do not get in eyes, on skin, or on clothing.[2]
- Ensure a safety shower and eye wash station are readily available.[2]

## Troubleshooting Guide

Issue 1: I have accidentally splashed **1H,1H,2'H-Perfluorodipropyl ether** on my skin or in my eyes.

- Skin Contact: Immediately wash the affected area with plenty of water and non-abrasive soap.[\[2\]](#) Seek medical attention if irritation or an allergic reaction develops.[\[2\]](#)
- Eye Contact: Immediately rinse cautiously with water for at least 15 minutes, keeping the eyes open.[\[2\]](#) If present, remove contact lenses and continue rinsing.[\[2\]](#) Seek immediate medical attention.

Issue 2: A small amount of **1H,1H,2'H-Perfluorodipropyl ether** has spilled in the laboratory.

For small spills, follow these steps:

- Wear the appropriate personal protective equipment, including a respirator, impervious boots, and heavy rubber gloves.[\[2\]](#)
- Absorb the liquid material with an inert absorbent material.[\[2\]](#)
- Scoop up the absorbed material and place it into an appropriate, closed container for disposal.[\[2\]](#)
- Ventilate the area of the spill.[\[2\]](#)
- Wash the spill area thoroughly after the material has been collected.[\[2\]](#)

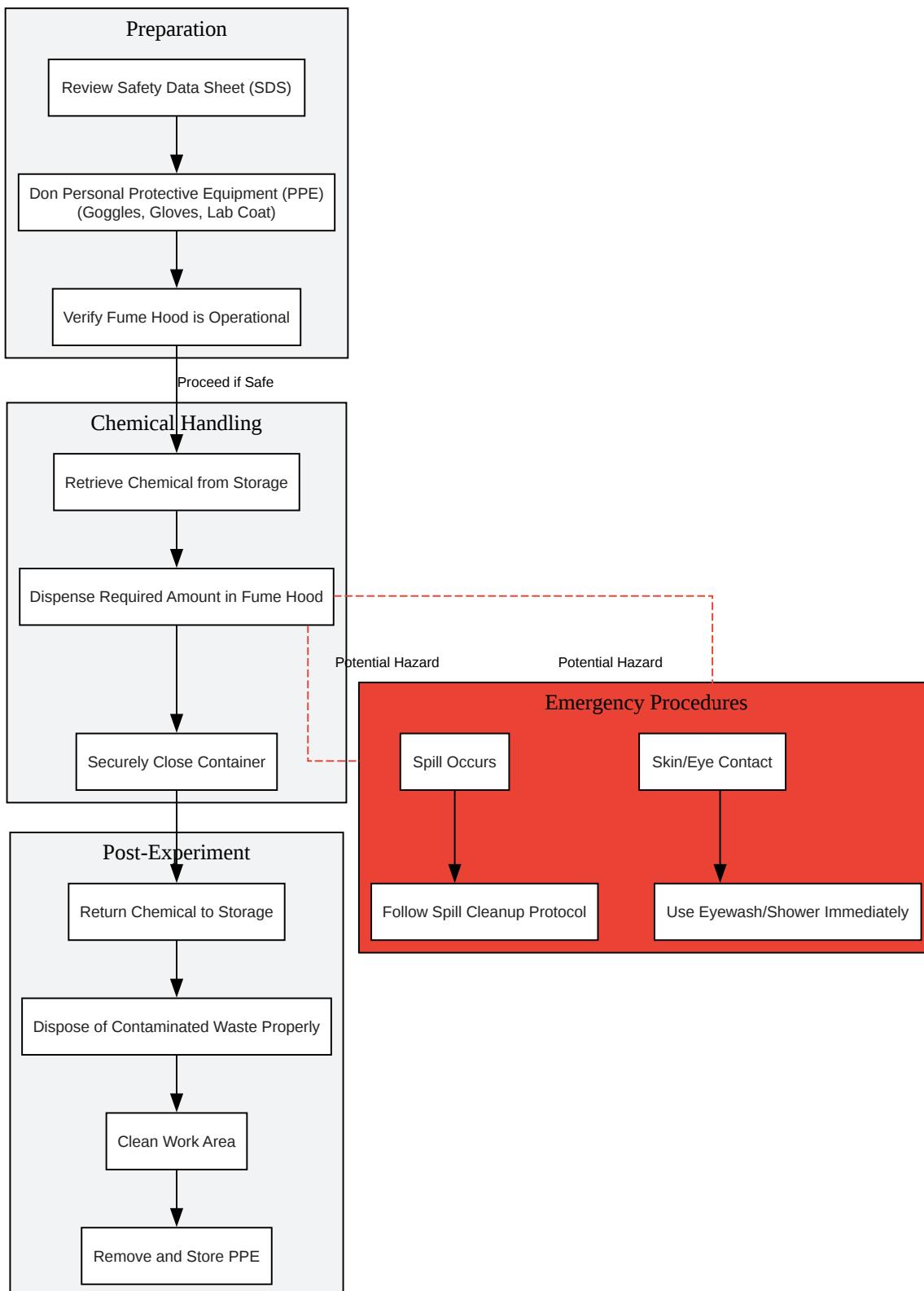
Issue 3: I am concerned about inhalation exposure.

This material can be irritating to the mucous membranes and upper respiratory tract.[\[2\]](#)

- Preventative Measures: Always handle this chemical in a well-ventilated area. For procedures with a higher risk of vapor generation, use a chemical fume hood.[\[2\]](#)
- In Case of Inhalation: If breathing is difficult, move the affected person to fresh air and administer oxygen if necessary.[\[2\]](#) Seek medical attention.[\[2\]](#)

## Experimental Workflow & Safety Protocols

The following diagram outlines the standard workflow for handling **1H,1H,2'H-Perfluorodipropyl ether** in a laboratory setting, incorporating mandatory safety checks.



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Caption: Workflow for Safe Handling of **1H,1H,2'H-Perfluorodipropyl Ether**.

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)